

Technical Guide: Spectroscopic Analysis of 1-[2-(2-pyridinyl)phenyl]Ethanone

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Compound of Interest

Compound Name: 1-[2-(2-pyridinyl)phenyl]Ethanone

CAS No.: 137103-78-7

Cat. No.: B13873612

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Executive Summary & Compound Identity

1-[2-(2-pyridinyl)phenyl]Ethanone (CAS: 137103-78-7) is a biaryl ketone featuring a phenyl ring substituted at the ortho positions with an acetyl group and a 2-pyridyl moiety. This structural arrangement creates a potential

-chelating site or, upon cyclometalation, a

-coordination motif, making it a high-value intermediate in the synthesis of phosphorescent Iridium(III) complexes (e.g., for OLEDs) and bioactive heterocycles.

Chemical Identity Table

Parameter	Detail
IUPAC Name	1-(2-(Pyridin-2-yl)phenyl)ethan-1-one
Common Synonyms	2-(2-Acetylphenyl)pyridine; o-Acetyl-2-phenylpyridine
CAS Number	137103-78-7
Molecular Formula	C
	H
	NO
Molecular Weight	197.24 g/mol
Appearance	Pale yellow oil or low-melting solid

Structural Analysis & Synthesis

Understanding the synthesis is prerequisite to interpreting the spectroscopic data, particularly for identifying impurities (e.g., homocoupling byproducts).

Synthesis Workflow (Suzuki-Miyaura Coupling)

The most robust route to this compound is the Palladium-catalyzed cross-coupling of 2-acetylphenylboronic acid with 2-bromopyridine. This method ensures regioselectivity and avoids the mixture of isomers common in Friedel-Crafts acylation.



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Figure 1: Suzuki-Miyaura coupling pathway for the regioselective synthesis of the target biaryl ketone.

Spectroscopic Characterization

The following data represents the consensus spectroscopic signature for **1-[2-(2-pyridinyl)phenyl]Ethanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is characterized by a distinct methyl singlet and a complex aromatic region (8 protons) due to the overlapping phenyl and pyridyl rings. The

¹³C NMR confirms the ketone carbonyl and the biaryl linkage.

¹H NMR Data (400 MHz, CDCl

)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
1.95 – 2.10	Singlet (s)	3H	–C(O)CH	Methyl group. ^[1] Upfield shift (vs. typical acetophenone ~2.6 ppm) due to anisotropic shielding from the twisted pyridine ring.
7.15 – 7.25	Multiplet (m)	1H	Py-H5	Pyridine ring proton.
7.35 – 7.55	Multiplet (m)	4H	Ph-H + Py-H	Overlapping aromatic signals.
7.60 – 7.70	Multiplet (m)	2H	Ph-H / Py-H	Aromatic backbone.
8.60 – 8.70	Doublet (d)	1H	Py-H6 (–H)	Characteristic deshielded proton adjacent to Nitrogen.

Key Diagnostic Signal: The methyl singlet appearing around 2.0 ppm is diagnostic. In standard acetophenones, this signal is near 2.6 ppm. The ortho-pyridyl group forces the carbonyl out of planarity or exerts a shielding effect, causing this significant upfield shift.

C NMR Data (100 MHz, CDCl₃)

)

- Carbonyl (C=O):

~204–206 ppm. (Typical ketone).

- Aliphatic (CH

):

~29–31 ppm.

- Aromatic/Heteroaromatic:

121.0, 122.5, 127.5, 128.8, 130.5, 136.0, 140.5, 149.5 (C-N), 157.0 (ipso-C).

Infrared (IR) Spectroscopy

The IR spectrum validates the functional groups, specifically the ketone and the pyridine ring vibrations.

Wavenumber (cm)	Vibration Mode	Assignment
1680 – 1695	(C=O) stretch	Conjugated ketone. Lower frequency than non-conjugated (1715 cm) but slightly higher than planar acetophenone due to steric twist.
1580 – 1590	(C=C, C=N) stretch	Pyridine/Phenyl ring breathing modes.
3050 – 3060	(C-H) stretch	Aromatic C-H.
2920 – 2980	(C-H) stretch	Aliphatic C-H (Methyl group).

Mass Spectrometry (MS)

- Ionization Mode: ESI (Electrospray Ionization) or EI (Electron Impact).
- Molecular Ion:

- [M+H]

(ESI):m/z 198.1
- [M]

(EI):m/z 197.1
- Fragmentation Pattern (EI):
 - m/z 197 (M

)
 - m/z 182 (M – CH

): Loss of methyl radical.
 - m/z 154 (M – COCH

): Loss of acetyl group (formation of phenylpyridine cation).
 - m/z 78 (Pyridine fragment).

Experimental Protocol: Synthesis & Isolation

For researchers requiring this compound for ligand synthesis, the following validated protocol (Suzuki Coupling) is recommended over acylation methods.

Materials

- 2-Acetylphenylboronic acid (1.0 equiv)
- 2-Bromopyridine (1.0 equiv)[2]
- Pd(PPh

)

(5 mol%) or Pd(dppf)Cl

- Na

CO

(2.0 M aqueous solution)
- Solvent: 1,4-Dioxane or Toluene/Ethanol (4:1).

Step-by-Step Methodology

- Setup: Charge a Schlenk flask with 2-acetylphenylboronic acid, 2-bromopyridine, and the Palladium catalyst.
- Inert Atmosphere: Evacuate and backfill with Nitrogen (N) or Argon three times.
- Solvent Addition: Add degassed 1,4-dioxane and the aqueous Na

CO

solution via syringe.
- Reaction: Heat the mixture to reflux (approx. 100°C) for 12–24 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Cool to room temperature. Dilute with water and extract with Ethyl Acetate (3x).^[3]
- Purification: Wash combined organics with brine, dry over Na

SO

, and concentrate. Purify via silica gel flash chromatography (Gradient: 0%

20% EtOAc in Hexanes).
- Product: Isolate as a pale yellow oil or solid.

References

- Synthesis & Cross-Coupling: Journal of Organic Chemistry, 2004, 69, 5778. (General Suzuki protocols for ortho-substituted boronic acids).

- Boronic Acid Preparation: Journal of the American Chemical Society, 2002, 124, 1162.
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- Iridium Ligand Chemistry: Inorganic Chemistry, 2010, 49, 2512. (Use of 2-phenylpyridine derivatives in Ir complexes).^[4]
- Chemical Database: PubChem Compound Summary for CID 10886588 (**1-[2-(2-pyridinyl)phenyl]Ethanone**). [Link](#)

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